

Executive Summary & Immediate Hazard Profile

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Compound of Interest

Compound Name: *trans-3-Decene*

CAS No.: 19150-21-1

Cat. No.: B095635

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Core Directive: **trans-3-Decene** (CAS: 19150-21-1) is a C10 alkene characterized by its flammability and aquatic toxicity.[1] Unlike saturated hydrocarbons, the internal double bond presents specific reactivity concerns (peroxidation/polymerization) that dictate its waste stream management.[2]

Critical Prohibition: Under no circumstances should **trans-3-Decene** be disposed of via sanitary sewer systems. Its low water solubility (

mg/L) and low density (0.75 g/mL) cause phase separation, creating flammable vapor pockets in plumbing traps.[2]

Chemical Profile & Waste Characterization

To ensure regulatory compliance and safety, verify these physical parameters against your specific lot Certificate of Analysis (CoA).

Parameter	Value	Critical Implication for Disposal
CAS Number	19150-21-1	Unique identifier for waste manifests.
Flash Point	-45.5°C (114°F)	Classified as Ignitable (D001). Must be stored in grounding-capable containers.
Density	0.75 g/mL	Floats on water; forms surface films that prevent oxygen exchange in aquatic systems.
Boiling Point	167-169°C	Low volatility compared to ether/acetone, but vapors still accumulate in headspaces.[2]
Reactivity	Alkene (Internal)	Susceptible to slow peroxidation upon prolonged air exposure; incompatible with strong oxidizers.
RCRA Code	D001	US EPA designation for Ignitable Waste.[3]

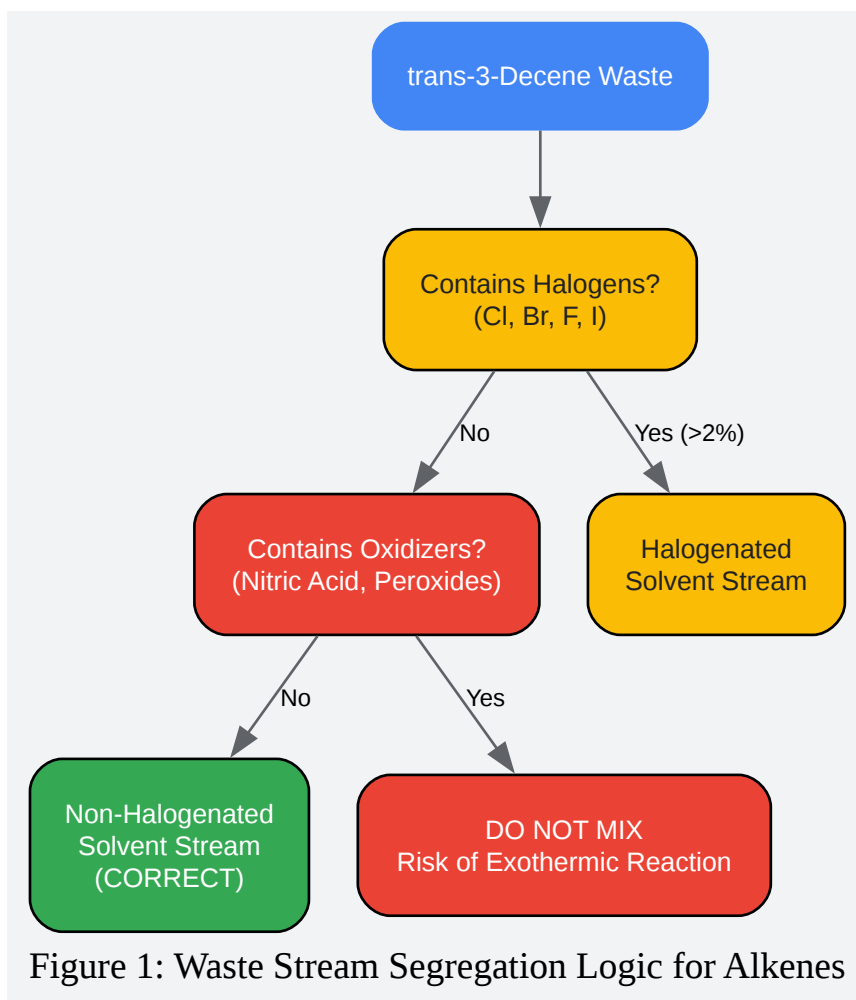
Pre-Disposal: Segregation & Containerization Strategy

The "Self-Validating" Protocol: Before adding **trans-3-Decene** to a waste container, perform a Phase & pH Check.

- Phase Check: Ensure the receiving waste stream is a single-phase organic layer. If an aqueous layer is present, **trans-3-Decene** will float, potentially interfering with level sensors in automated waste systems.[2]
- pH Check: Ensure the waste stream is neutral (pH 6-8). Alkenes can undergo acid-catalyzed hydration or polymerization in highly acidic waste streams, generating heat.[2]

Segregation Logic

trans-3-Decene must be segregated into the Non-Halogenated Organic stream. Commingling with halogenated solvents (e.g., DCM, Chloroform) significantly increases disposal costs and limits incineration options.[2]



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Detailed Disposal Workflows

Scenario A: Liquid Waste (Stock Solutions & Reaction Mothers)

- Container: High-Density Polyethylene (HDPE) or Safety-Coated Glass. Avoid standard LDPE wash bottles for long-term storage as alkenes can cause swelling/softening over time.

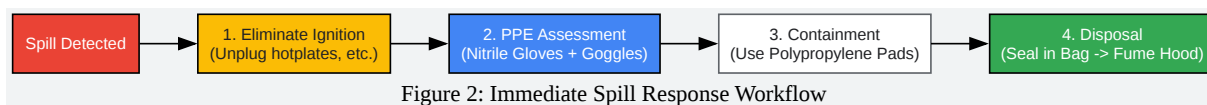
- Labeling: Must read "Hazardous Waste - Flammable." List constituents: "**trans-3-Decene**, [Other Solvents]."[2][4]
- Procedure:
 - Ground the waste drum if transferring volumes >4L to prevent static discharge (Flash point is 45.5°C, near the static threshold).
 - Pour using a funnel with a flame arrestor.
 - Leave 10% headspace for thermal expansion.
 - Cap tightly immediately.

Scenario B: Solid Waste (Contaminated Silica, Syringes, PPE)[1]

- Context: Silica gel chromatography often uses decene isomers. The residual solvent on silica is a fire hazard.
- Procedure:
 - Flash-evaporate bulk solvent from silica if possible (into a cold trap).
 - Transfer solid residue to a double-bagged polyethylene waste bag or a wide-mouth HDPE drum.
 - Validation Step: If the solid waste emits a strong hydrocarbon odor, it must be treated as "Solvent-Contaminated Solids" (RCRA rules apply) rather than standard trash.

Emergency Spill Response (Spill < 1L)

Causality: Alkenes are slippery and spread rapidly. The primary risk in a spill is not toxicity, but fire and slip hazards.[2]



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Step-by-Step Cleanup:

- Isolate: Evacuate the immediate area of non-essential personnel.
- Extinguish: Remove all ignition sources. **trans-3-Decene** vapor is heavier than air and can travel to distant sparks.
- Absorb: Do not use sawdust (combustible). Use inert clay (vermiculite) or polypropylene pads.
- Clean: Wash the surface with a detergent solution to emulsify the remaining oily film; water alone will be ineffective.

References

- National Institute of Standards and Technology (NIST). (2023). **trans-3-Decene** Thermophysical Properties. NIST Chemistry WebBook, SRD 69.[2][5] [\[Link\]](#)[5]
- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Orientation Manual: Waste Codes D001 (Ignitability). [\[Link\]](#)
- Princeton University EHS. (2023). Waste Disposal Guide: Organic Solvents. [\[Link\]](#)

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Sources

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